

Application Notes: Solubility of (S)-Trolox in Various Solvents

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Compound of Interest

Compound Name: (S)-Trolox
CAS No.: 53174-06-4
Cat. No.: B1298432

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Introduction

(S)-Trolox, a cell-permeable, water-soluble analog of vitamin E, is a potent antioxidant widely utilized as a standard in antioxidant capacity assays and for mitigating oxidative stress in biological systems.[1][2] Its efficacy in experimental settings is fundamentally dependent on its solubility in appropriate solvents to ensure accurate concentration, bioavailability, and stability. This document provides a comprehensive overview of the solubility of **(S)-Trolox** in common laboratory solvents, along with a detailed protocol for determining its solubility.

Data Presentation: (S)-Trolox Solubility

The solubility of **(S)-Trolox** can vary based on the solvent, temperature, and pH. The following table summarizes the approximate solubility of **(S)-Trolox** in several common laboratory solvents based on available data. It is important to note that these values are estimates, and empirical determination is recommended for precise applications.

Solvent	Solubility (approx. mg/mL)	Molar Concentration (approx. mM)	Notes
Dimethyl Sulfoxide (DMSO)	20 - 25[1][3][4][5]	79.9 - 99.9	Hygroscopic DMSO can affect solubility; use freshly opened solvent.[6][7][8]
Ethanol	25 - 150[1][4][5]	99.9 - 599.3	Stock solutions in ethanol are reported to be stable for up to one month at -20°C. [5]
Dimethylformamide (DMF)	~30[1]	~119.9	---
Methanol	Soluble[9]	Not specified	Described as "fully soluble".[9]
Phosphate-Buffered Saline (PBS), pH 7.2	~3[1][3]	~12.0	Aqueous solutions are not recommended for storage for more than one day.[1][3]
Water	0.5 (slightly soluble)[5]	2.0	Solubility in water is pH-dependent and increases at alkaline pH.[4][10]

Molecular Weight of **(S)-Trolox** is approximately 250.29 g/mol .

Experimental Protocol: Determination of **(S)-Trolox** Solubility using the Shake-Flask Method

This protocol outlines a reliable and widely accepted method for determining the equilibrium solubility of a compound.[11]

Materials:

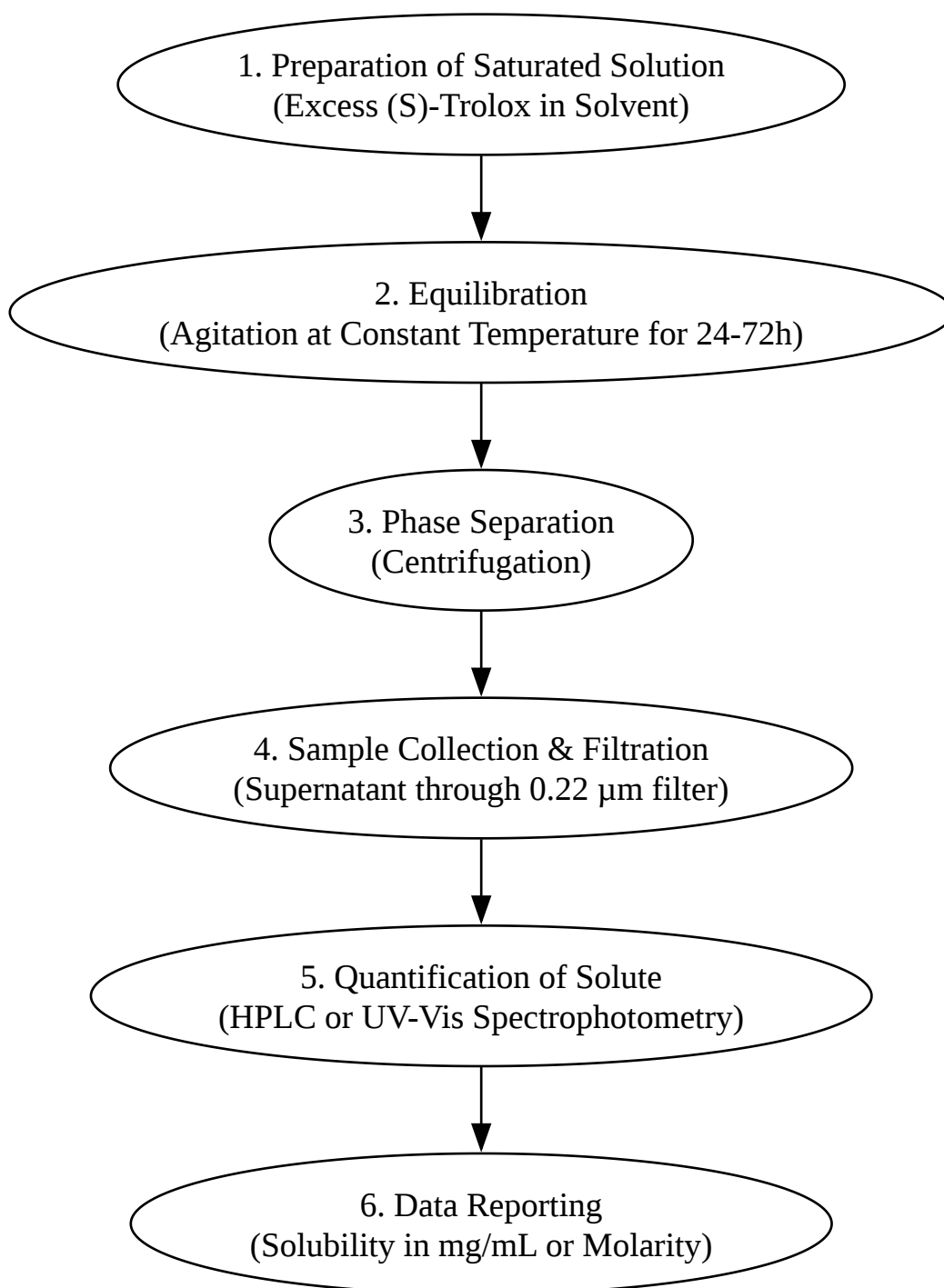
- **(S)-Trolox** powder
- Selected solvent(s) of interest
- Sealed glass vials or flasks
- Temperature-controlled shaker or agitator
- Centrifuge
- Chemically inert syringe filters (e.g., PTFE, 0.22 μm)
- High-Performance Liquid Chromatography (HPLC) system or a calibrated UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Analytical balance

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **(S)-Trolox** powder to a known volume of the selected solvent in a sealed glass vial. The presence of undissolved solid is crucial to ensure saturation.
 - Tightly seal the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vial in a temperature-controlled shaker or agitator.
 - Agitate the mixture at a constant temperature (e.g., 25°C) for a sufficient period (typically 24-72 hours) to allow the solution to reach equilibrium.[\[11\]](#)
- Phase Separation:

- After equilibration, allow the vial to stand undisturbed to let the excess solid settle.
- To ensure complete separation of the undissolved solid, centrifuge the vial at a moderate speed.[\[11\]](#)
- Sample Collection and Filtration:
 - Carefully aspirate a known volume of the clear supernatant using a pipette, ensuring no solid particles are disturbed.
 - Filter the collected supernatant through a chemically inert syringe filter (e.g., 0.22 μm PTFE) into a clean vial.[\[11\]](#) This step removes any remaining microscopic particles.
- Quantification of Solute:
 - Prepare a series of standard solutions of **(S)-Trolox** with known concentrations in the same solvent.
 - Analyze the filtered saturated solution and the standard solutions using a suitable analytical method like HPLC or UV-Vis spectrophotometry to determine the concentration of **(S)-Trolox**.[\[11\]](#)
 - Generate a calibration curve from the standard solutions to accurately quantify the concentration in the saturated sample.
- Data Reporting:
 - Express the solubility in standard units such as mg/mL or molarity (mol/L) at the specified temperature.[\[11\]](#)

Visualization of Experimental Workflow



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